

# The Environmental Fate and Biodegradability of 2-Propylheptanol: A Technical Guide

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## Compound of Interest

Compound Name: 2-Propylheptanol

Cat. No.: B125120

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## Introduction

**2-Propylheptanol**, a C10 branched-chain oxo alcohol, is a versatile industrial chemical with significant applications as a precursor for plasticizers, surfactants, and lubricants.[1][2][3][4] Its environmental fate and biodegradability are of critical importance for assessing its overall environmental risk profile. This technical guide provides a comprehensive overview of the available data on the environmental distribution, abiotic degradation, and aerobic and anaerobic biodegradability of **2-propylheptanol**.

## Physicochemical Properties

The environmental distribution of a chemical is largely governed by its physicochemical properties. Key parameters for **2-propylheptanol** are summarized in the table below. Its low water solubility and moderate octanol-water partition coefficient suggest that if released into the environment, it will tend to partition to soil and sediment.[5] Its low vapor pressure indicates that volatilization from water surfaces will be a slow process.[6]

Table 1: Physicochemical Properties of **2-Propylheptanol**

Property	Value	Source(s)
Molecular Formula	C10H22O	[6]
Molecular Weight	158.28 g/mol	[6]
Physical State	Colorless liquid/waxy solid	[1]
Boiling Point	213.4 - 217.5 °C	[1][7]
Melting Point	-1.53 °C (estimate)	[7]
Density	0.827 - 0.828 g/cm <sup>3</sup>	[7]
Vapor Pressure	2 - 3.77 Pa at 25°C	[5][7]
Water Solubility	Insoluble	[7]
Log Kow (Octanol-Water Partition Coefficient)	2.98 - 4.1	[5][7]

## Environmental Fate

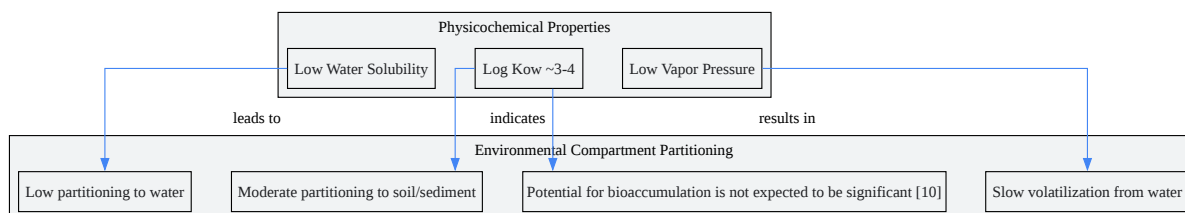
### Abiotic Degradation

Hydrolysis: Based on its chemical structure, which lacks hydrolyzable functional groups, **2-propylheptanol** is not expected to undergo hydrolysis in the environment.[6]

Photolysis: Direct photolysis is not anticipated to be a significant degradation pathway for **2-propylheptanol** as it does not contain chromophores that absorb light in the environmentally relevant UV spectrum (>290 nm).

### Environmental Distribution

The fate of **2-propylheptanol** in the environment can be predicted based on its physicochemical properties. The following diagram illustrates the logical workflow for assessing its environmental distribution.



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Caption: Environmental distribution workflow for **2-propylheptanol**.

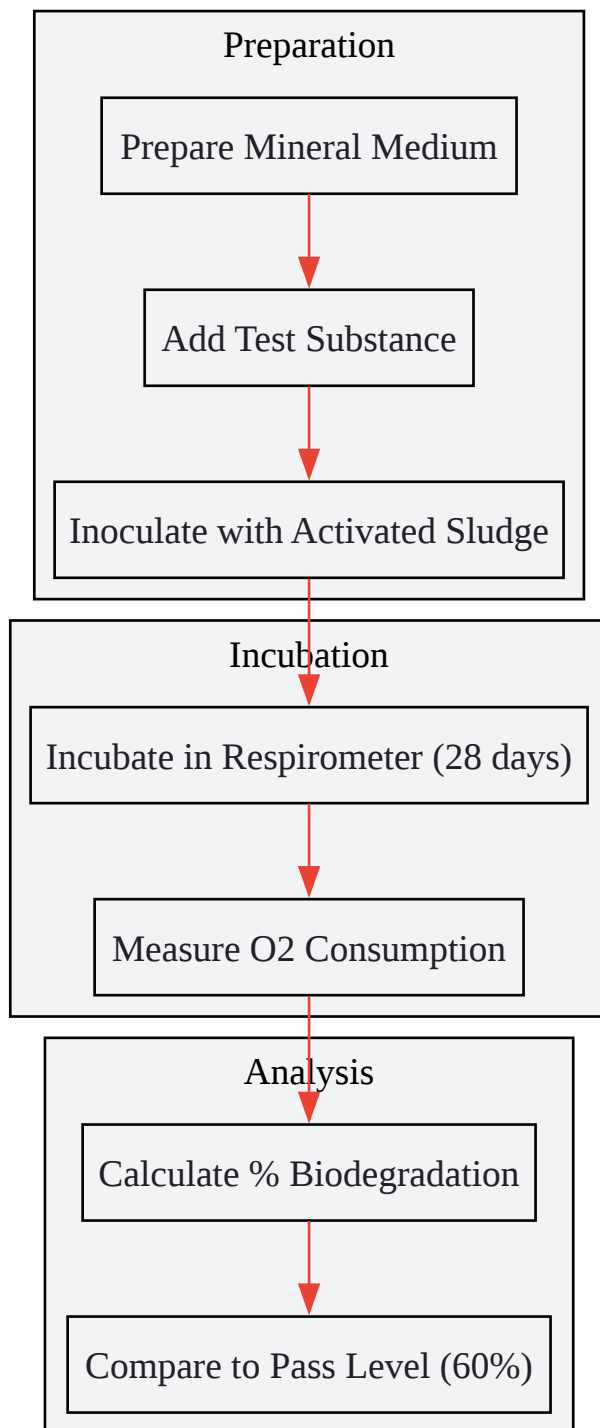
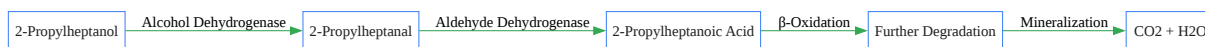
## Biodegradability

**2-Propylheptanol** is considered to be readily biodegradable.[1][8][9] This assessment is primarily based on data from analogous long-chain and branched alcohols, which have been shown to meet the criteria for ready biodegradability in standardized tests such as the OECD 301 series.[8][10][11]

## Aerobic Biodegradation

Under aerobic conditions, the primary degradation pathway for **2-propylheptanol** is expected to follow the established route for primary alcohols.[12] This involves an initial oxidation of the alcohol group to an aldehyde, followed by further oxidation to a carboxylic acid. This resulting carboxylic acid can then enter the  $\beta$ -oxidation pathway, leading to its complete mineralization to carbon dioxide and water.

While specific studies on the metabolites of **2-propylheptanol** are not readily available, the biodegradation of the structurally similar branched alcohol, 2-ethylhexanol, has been studied. The identified metabolites in those studies, such as 2-ethylhexanoic acid, provide a strong indication of the likely intermediates in the degradation of **2-propylheptanol**. [5][7][12][13]



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## References

- 1. benchchem.com [benchchem.com]
- 2. matthey.com [matthey.com]
- 3. market.us [market.us]
- 4. dataintelo.com [dataintelo.com]
- 5. researchgate.net [researchgate.net]
- 6. download.basf.com [download.basf.com]
- 7. Origin of 2-ethylhexanol as a VOC - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. ExxonMobilChemical.com [ExxonMobilChemical.com]
- 9. researchgate.net [researchgate.net]
- 10. Registration Dossier - ECHA [echa.europa.eu]
- 11. Registration Dossier - ECHA [echa.europa.eu]
- 12. The metabolism of 2-ethylhexanol in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Plasticizers and their degradation products in the process streams of a large urban physicochemical sewage treatment plant - PubMed [pubmed.ncbi.nlm.nih.gov]
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